

The Solubility of Phenyl Cinnamate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Phenyl cinnamate

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This technical guide provides a comprehensive overview of the solubility of **phenyl cinnamate** in various organic solvents. Aimed at researchers, scientists, and professionals in drug development, this document compiles available quantitative and qualitative data, details experimental protocols for solubility determination, and presents relevant biological pathway information.

Executive Summary

Phenyl cinnamate, an ester of phenol and cinnamic acid, is a compound of interest in various chemical and pharmaceutical applications. Understanding its solubility is critical for process development, formulation, and biological studies. This guide addresses the current knowledge gap by providing estimated quantitative solubility data in ethanol and qualitative data for other common organic solvents. Furthermore, it outlines a detailed experimental protocol for precise solubility determination and visualizes the relevant Nrf2 signaling pathway, which can be modulated by cinnamate derivatives.

Data Presentation: Solubility of Phenyl Cinnamate

Precise quantitative solubility data for **phenyl cinnamate** is not widely available in published literature. However, an estimation for its solubility in 95% ethanol can be derived from established purification protocols. Qualitative solubility information is also available for other organic solvents.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Type	Source
95% Ethanol	~20-25 (Cold)	~6.0 - 15.7	Estimated	[1]
95% Ethanol	~78 (Hot)	> 66.7	Estimated	[1]
Alcohols	Ambient	Soluble	Qualitative	[2]
Oils	Ambient	Soluble	Qualitative	[2]
Water	Ambient	Insoluble	Qualitative	[2]

Disclaimer: The solubility data for 95% Ethanol is estimated from a recrystallization procedure where 186-200g of crude **phenyl cinnamate** was dissolved in 300 mL of hot 95% ethanol, and 141-168g was recovered after cooling.[1] The cold solubility represents the maximum amount that could have remained in the mother liquor. The hot solubility indicates that at least 66.7 g dissolved in 100 mL.

Experimental Protocols

To obtain precise and accurate solubility data for **phenyl cinnamate**, the isothermal shake-flask method followed by UV/Vis spectrophotometric analysis is recommended.

Isothermal Shake-Flask and UV/Vis Spectrophotometry Protocol

1. Objective: To determine the equilibrium solubility of **phenyl cinnamate** in a given organic solvent at a specified temperature.

2. Materials:

- **Phenyl Cinnamate** (high purity)
- Solvent of interest (analytical grade)
- Volumetric flasks
- Conical flasks with stoppers

- Thermostatic shaker bath
- Syringe filters (0.45 μm , solvent-compatible)
- UV/Vis Spectrophotometer
- Quartz cuvettes

3. Procedure:

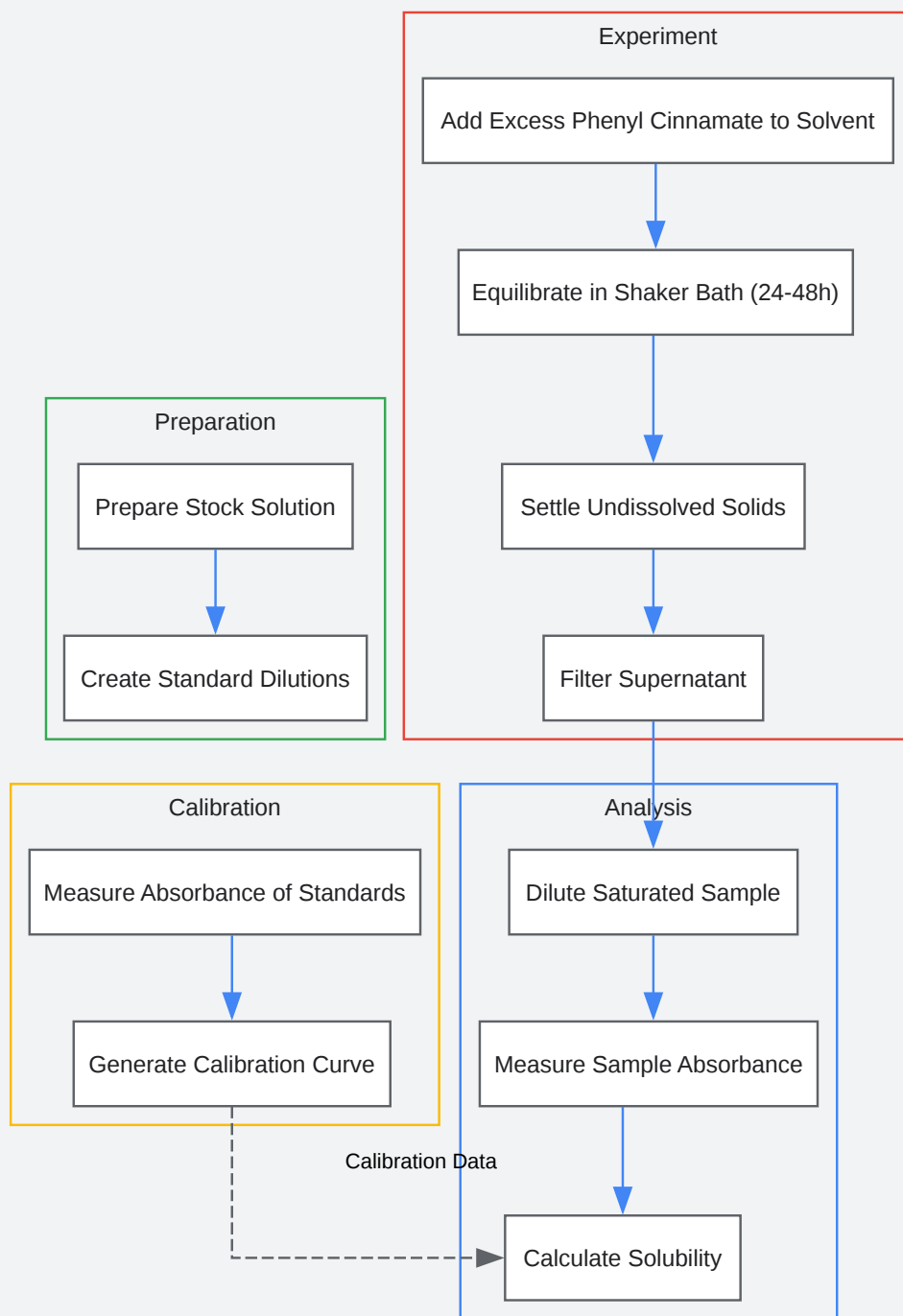
- Preparation of Standard Solutions:
 - Prepare a stock solution of **phenyl cinnamate** of a known concentration in the solvent of interest.
 - Perform a series of dilutions to create at least five standard solutions of varying, known concentrations.
- Generation of Calibration Curve:
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **phenyl cinnamate**.
 - Plot a graph of absorbance versus concentration to generate a calibration curve. The curve should be linear ($R^2 > 0.99$).
- Equilibration:
 - Add an excess amount of solid **phenyl cinnamate** to a conical flask containing a known volume of the solvent. "Excess" means that undissolved solid should be visible.
 - Seal the flask and place it in a thermostatic shaker bath set to the desired temperature.
 - Agitate the flasks for a sufficient duration (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Analysis:

- After equilibration, allow the flasks to rest in the thermostatic bath for at least 2 hours to allow undissolved solids to settle.
- Carefully withdraw a sample of the supernatant using a syringe fitted with a 0.45 μm filter.
- Dilute the filtered, saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample at the λ_{max} .
- Calculation of Solubility:
 - Use the absorbance of the diluted sample and the equation of the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying the result by the dilution factor. This value represents the solubility of **phenyl cinnamate** in the solvent at that temperature.

Mandatory Visualizations

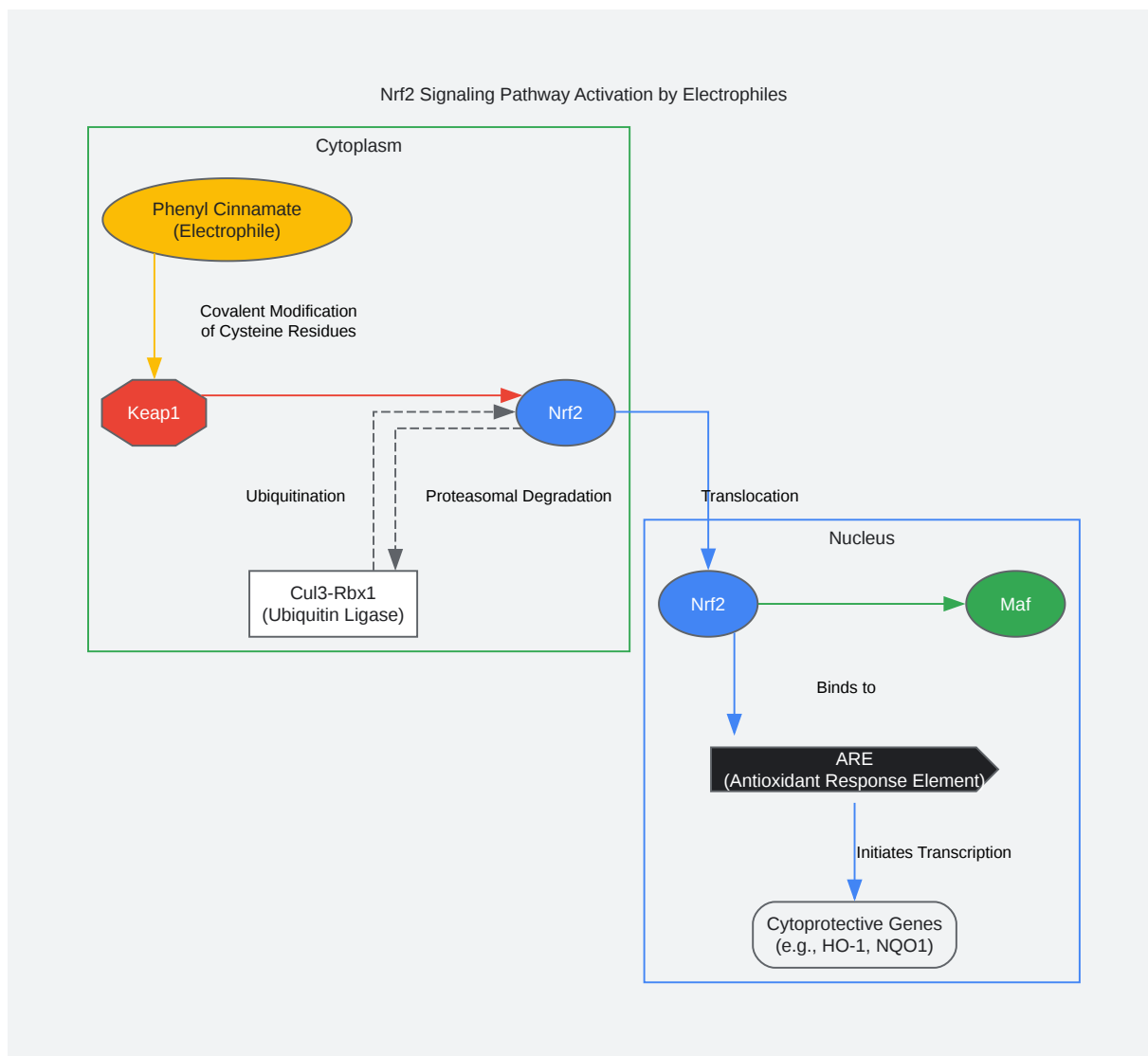
Experimental Workflow for Solubility Determination

Experimental Workflow for Phenyl Cinnamate Solubility Determination

[Click to download full resolution via product page](#)Workflow for determining **phenyl cinnamate** solubility.

Nrf2 Signaling Pathway Activation by Cinnamate Derivatives

Cinnamic acid and its derivatives, which are α,β -unsaturated carbonyl compounds, are known to be electrophilic and can act as activators of the Nrf2 (Nuclear factor erythroid 2-related factor 2) signaling pathway.^[3] This pathway is a key cellular defense mechanism against oxidative and electrophilic stress.



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Activation of the Nrf2 pathway by electrophiles.

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